

An In-depth Technical Guide on 3-Bromo-1-methylcyclohex-1-ene

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Compound of Interest

Compound Name: 3-Bromo-1-methylcyclohex-1-ene

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the chemical compound **3-Bromo-1-methylcyclohex-1-ene**, focusing on its IUPAC nomenclature and structural representation. The information is presented to be a valuable resource for professionals in chemical research and drug development, ensuring accurate and clear communication of this molecule's identity.

IUPAC Nomenclature

The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic method for naming chemical compounds. For cyclic compounds containing a double bond, such as cyclohexene derivatives, the numbering of the carbon atoms in the ring is crucial. The carbons of the double bond are assigned positions 1 and 2 in the direction that gives the substituents the lowest possible locants.

Following these rules, the correct IUPAC name for the compound in question is **3-Bromo-1-methylcyclohex-1-ene**.^{[1][2][3]} This name is derived as follows:

- cyclohex-1-ene: This indicates a six-membered carbon ring with one double bond. The "-1-" specifies that the double bond is between carbons 1 and 2.
- 1-methyl: A methyl group (-CH₃) is attached to the first carbon of the double bond.
- 3-Bromo: A bromine atom (-Br) is attached to the third carbon of the ring.

The numbering begins at the methyl-substituted carbon of the double bond as carbon 1, proceeds through the double bond to carbon 2, and continues around the ring. This scheme assigns the bromine atom to the lowest possible number, which is 3.

Chemical Structure and Properties

The molecular formula for **3-Bromo-1-methylcyclohex-1-ene** is C₇H₁₁Br.^{[1][2][4]} The structure consists of a six-membered ring containing a double bond. A methyl group is attached to one of the carbons of the double bond, and a bromine atom is attached to the carbon at the allylic position.

Property	Value
Molecular Formula	C ₇ H ₁₁ Br
Molecular Weight	175.07 g/mol
CAS Number	40648-22-4

Structural Visualization

To facilitate a clear understanding of the molecular architecture, the following diagram illustrates the structure of **3-Bromo-1-methylcyclohex-1-ene**.

Structure of **3-Bromo-1-methylcyclohex-1-ene**.

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